

Safe laboratory handling and storage procedures for 2-Isobutylthiazole

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Compound of Interest

Compound Name: 2-Isobutylthiazole

Cat. No.: B093282

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Technical Support Center: 2-Isobutylthiazole Safety

This guide provides essential safety information, handling procedures, and emergency protocols for **2-Isobutylthiazole**, tailored for research and development professionals.

Chemical and Physical Properties

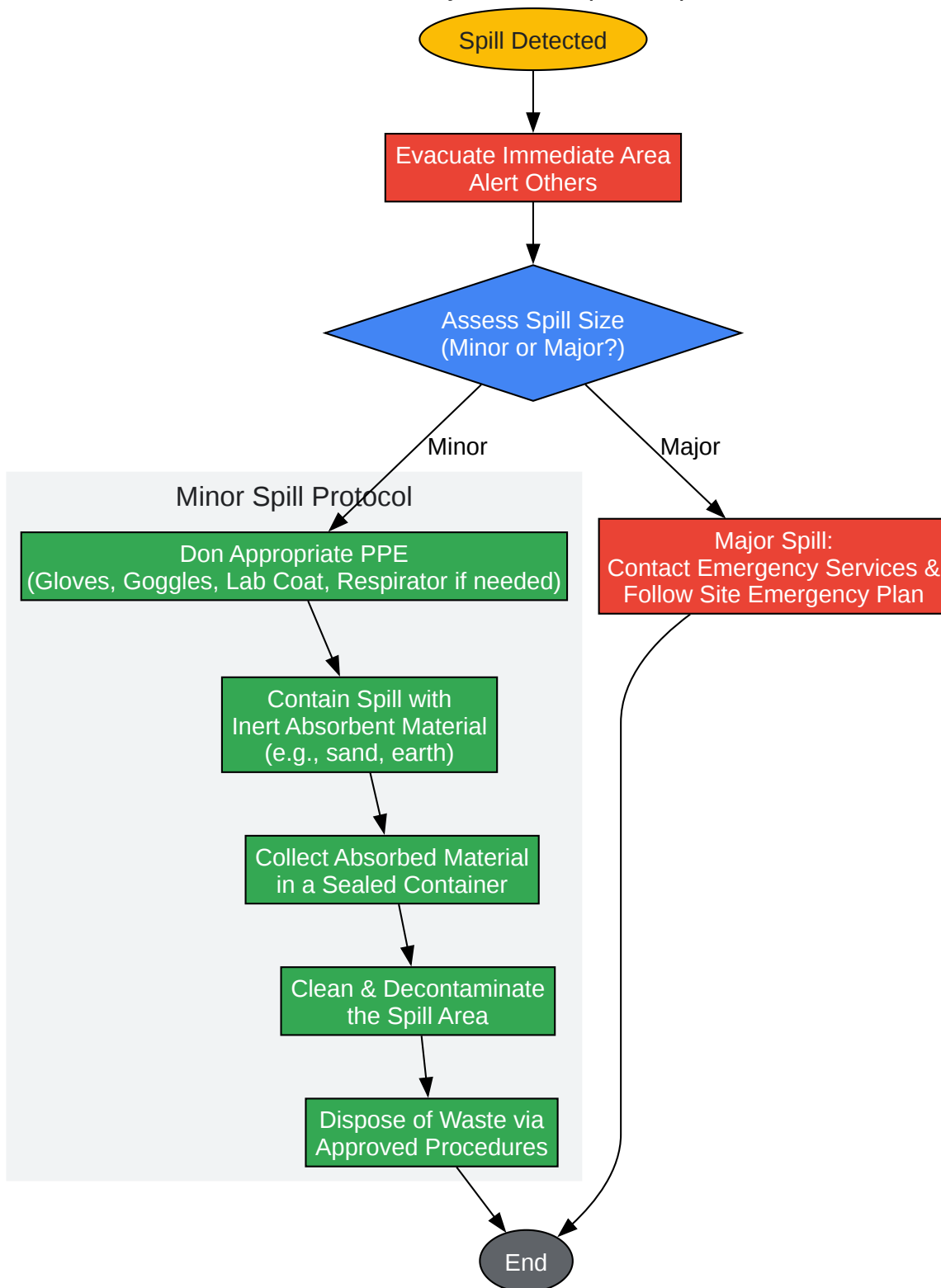
A summary of the key quantitative data for **2-Isobutylthiazole** is presented below.

Property	Value
Chemical Formula	C ₇ H ₁₁ NS[1][2]
CAS Number	18640-74-9[1][3]
Molecular Weight	141.23 g/mol [2]
Appearance	Colorless to pale yellow liquid[3][4][5][6]
Odor	Strong, green, earthy, resembling tomato leaves[3][4][5][7]
Boiling Point	180 °C (lit.)[2][7][8]
Density	0.995 g/mL at 25 °C (lit.)[7][8]
Flash Point	58 °C (136.4 °F) - closed cup[8]
Refractive Index	n _{20/D} 1.495 (lit.)[7][8]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the logical workflow for responding to a laboratory spill of **2-Isobutylthiazole**. Adherence to this protocol is critical for ensuring personnel safety and minimizing environmental contamination.

Workflow for 2-Isobutylthiazole Spill Response

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Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses specific issues and questions that may arise during the handling and use of **2-Isobutylthiazole** in a laboratory setting.

Q1: What are the primary hazards associated with **2-Isobutylthiazole**?

A1: **2-Isobutylthiazole** is classified as a hazardous substance with the following primary risks:

- **Flammable Liquid:** It is a Category 3 flammable liquid and vapor.[8][9][10][11] Keep it away from heat, sparks, open flames, and other ignition sources.[11][12]
- **Health Hazards:**
 - Harmful if swallowed (Acute Oral Toxicity, Category 4).[10][12][13]
 - Causes skin irritation (Skin Irritation, Category 2).[1][9][11][12][13]
 - Causes serious eye irritation (Eye Irritation, Category 2/2A).[1][9][11][12][13]
 - May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).[9][10][11][12]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: To ensure safety, the following PPE must be worn:

- **Eye/Face Protection:** Safety goggles or a face shield are required.[1][3][14]
- **Hand Protection:** Use chemical-resistant gloves.[1][3] Always inspect gloves before use and dispose of contaminated gloves properly.[9][14]
- **Skin and Body Protection:** Wear a lab coat or other suitable protective clothing.[1][3] For larger-scale operations, impervious or flame-retardant antistatic clothing may be necessary.[14]

- Respiratory Protection: Handle in a well-ventilated area or under a chemical fume hood.[1][3] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[1][9][12]

Q3: What are the correct first aid procedures for exposure to **2-Isobutylthiazole**?

A3: Immediate action is crucial in case of exposure. Follow these detailed first aid measures:

- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][9][12][13][14] If contact lenses are worn, remove them if it is easy to do so and continue rinsing.[1][9][12][13] Seek medical attention if irritation persists.[1][12][14]
- Skin Contact: Take off immediately all contaminated clothing.[12][14] Wash the affected skin area with plenty of soap and water.[1][9] If skin irritation occurs, get medical help.[1][13]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1][9][12][13] If you feel unwell or if breathing is difficult, call a poison center or doctor.[12][13]
- Ingestion: Rinse the mouth thoroughly with water.[1][9][13] Do NOT induce vomiting.[1][14] Never give anything by mouth to an unconscious person.[9][13][14] Call a physician or Poison Control Center immediately.[13][14]

Q4: How should **2-Isobutylthiazole** be stored in the laboratory?

A4: Proper storage is essential to maintain chemical stability and prevent hazardous situations.

- General Conditions: Store in a cool, dry, and well-ventilated area.[1][2][3]
- Container: Keep the container tightly closed when not in use.[1][2][3] If a container has been opened, it must be carefully resealed and kept upright to prevent leakage.[2][14][15]
- Incompatibilities: Store away from strong oxidizing agents, acid chlorides, acid anhydrides, and reducing agents.[1][14]
- Ignition Sources: Keep away from heat, sparks, open flames, hot surfaces, and other potential ignition sources.[3][11][12][15] No smoking is permitted in the storage area.[11][12]

[15]

Q5: What is the protocol for cleaning up a small spill of **2-Isobutylthiazole**?

A5: For a small, manageable spill, follow these steps:

- Ensure adequate ventilation and wear the appropriate PPE (see Q2).[1][9]
- Remove all sources of ignition from the area.[13][15]
- Contain the spill using a non-combustible, inert absorbent material such as sand, earth, or diatomaceous earth.[1][15]
- Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for hazardous waste disposal.[1][9][13]
- Prevent the spill from entering drains or waterways.[1][9]

Q6: What type of fire extinguisher should be used for a **2-Isobutylthiazole** fire?

A6: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray to extinguish the fire.[1][9][13] Be aware that under fire conditions, it can emit toxic fumes of carbon oxides, nitrogen oxides, and sulfur oxides.[1] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[1]

Q7: How should waste **2-Isobutylthiazole** be disposed of?

A7: Dispose of the chemical and its container at an approved waste disposal facility.[13][14][16] Disposal must be in accordance with all applicable local, regional, and national laws and regulations.[13] Do not allow the product to enter drains or the environment.[9]

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